

Health and safety considerations for Ammonium rhodanilate

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Compound of Interest

Compound Name: Ammonium rhodanilate

Cat. No.: B076560

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An In-depth Technical Guide to the Health and Safety of Ammonium Rhodanilate

Synonyms: Ammonium Thiocyanate, Ammonium Rhodanate

This technical guide provides comprehensive health and safety information for **Ammonium rhodanilate**, also known as Ammonium thiocyanate. It is intended for researchers, scientists, and drug development professionals who handle this compound. This guide covers toxicology, handling procedures, emergency protocols, and the mechanisms of toxicity.

Chemical and Physical Properties

Ammonium rhodanilate is a colorless crystalline solid that is soluble in water. It is used in various applications including chemical analysis, photography, and as a fertilizer.^[1]

Property	Value
Molecular Formula	CH ₄ N ₂ S
CAS Number	1762-95-4
Molar Mass	76.12 g/mol
Appearance	Colorless crystalline solid
Solubility	Soluble in water

Toxicological Data

Ammonium rhodanilate is harmful if swallowed, in contact with skin, or if inhaled.^{[2][3]}

Prolonged or repeated exposure may cause skin eruptions and nervous system disturbances.

^[1]

Quantitative Toxicity Data

Test	Species	Route	Value	Reference
LD ₅₀	Rat	Oral	750 mg/kg	^[3]
LC ₅₀	Oncorhynchus mykiss (Rainbow Trout)	Aquatic	65 mg/L (96 hours)	

Experimental Protocols

Detailed experimental protocols for the toxicological data presented above are based on internationally recognized guidelines.

Acute Oral Toxicity (LD₅₀) - Rat

This protocol is based on the principles of the OECD Guideline 401 for Acute Oral Toxicity.

- **Test Animals:** Healthy, young adult rats of a commonly used laboratory strain are selected. Animals are fasted overnight prior to administration of the substance.
- **Dosage:** A single dose of **Ammonium rhodanilate** is administered by oral gavage. The dose is calculated based on the animal's body weight.
- **Observation:** Animals are observed for mortality and clinical signs of toxicity at regular intervals for at least 14 days. Observations include changes in skin, fur, eyes, and behavior. Body weight is recorded weekly.
- **Necropsy:** All animals (those that die during the study and those euthanized at the end) undergo a gross necropsy to identify any pathological changes.

- **Data Analysis:** The LD₅₀ value, the dose estimated to be lethal to 50% of the test animals, is calculated using appropriate statistical methods.

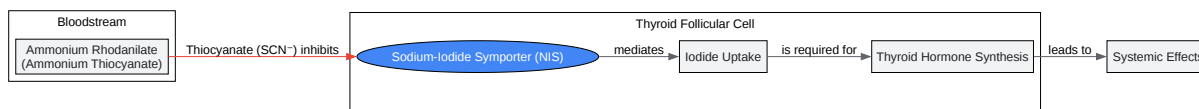
Fish Acute Toxicity (LC₅₀)

This protocol is based on the principles of the OECD Guideline 203 for Fish, Acute Toxicity Test.[4]

- **Test Species:** A standard fish species, such as the Rainbow Trout (*Oncorhynchus mykiss*), is used.
- **Test Conditions:** Fish are exposed to a range of concentrations of **Ammonium rhodanilate** in water for a period of 96 hours. The test is conducted under controlled conditions of temperature, light, and dissolved oxygen.[4][5]
- **Observation:** Mortalities and any abnormal behavioral or physical changes are recorded at 24, 48, 72, and 96 hours.[4]
- **Data Analysis:** The LC₅₀ value, the concentration of the substance that is lethal to 50% of the test fish over the 96-hour period, is determined.[4]

Mechanism of Toxicity Signaling Pathway

The toxicity of **Ammonium rhodanilate** is primarily attributed to the thiocyanate ion (SCN⁻). Thiocyanate is a competitive inhibitor of the sodium-iodide symporter (NIS), a protein crucial for the uptake of iodide into the thyroid gland.[6] Inhibition of NIS disrupts the synthesis of thyroid hormones.



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Caption: Thiocyanate inhibition of the sodium-iodide symporter in the thyroid.

Health and Safety Considerations

Hazard Classification

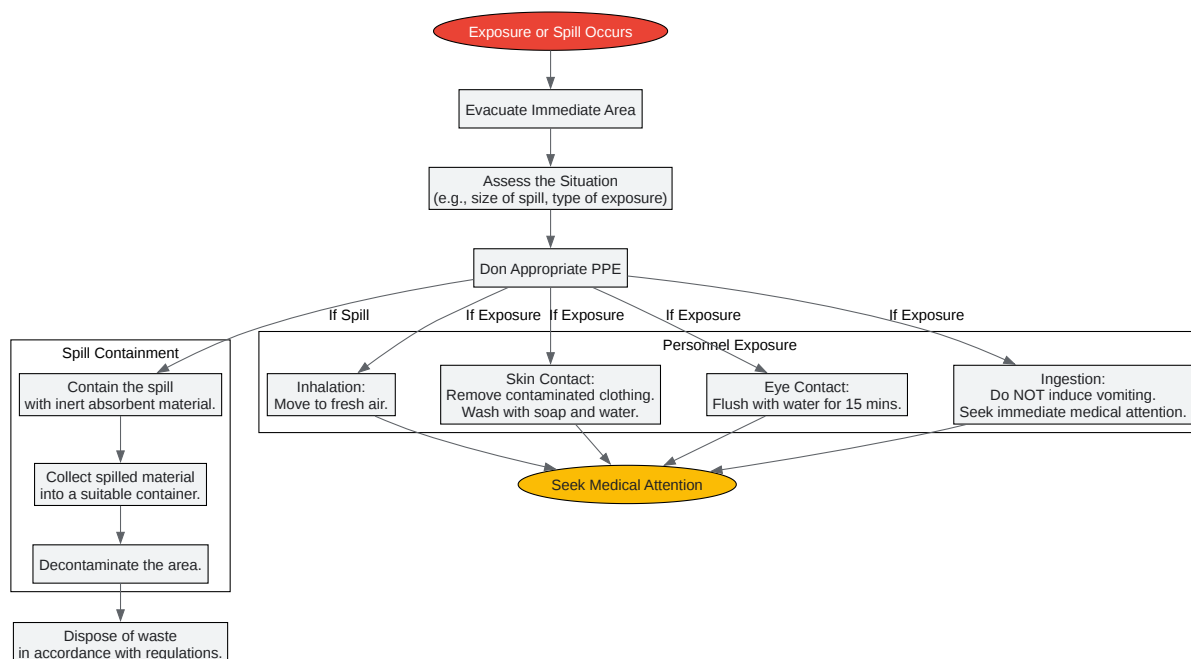
- Acute Toxicity (Oral, Dermal, Inhalation): Category 4 (Harmful)[3]
- Serious Eye Damage/Eye Irritation: Category 1 (Causes serious eye damage)
- Hazardous to the Aquatic Environment (Chronic): Category 3 (Harmful to aquatic life with long lasting effects)[3]

Handling and Storage

- Handling: Use in a well-ventilated area, preferably under a fume hood. Avoid generating dust. Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. Wash hands thoroughly after handling.
- Storage: Store in a cool, dry, well-ventilated place in a tightly sealed container. Keep away from incompatible materials such as strong acids and oxidizing agents.

Emergency Procedures

In the event of exposure or a spill, follow these procedures:



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Caption: Emergency response workflow for **Ammonium rhodanilate** exposure or spill.

- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- **Skin Contact:** Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Seek immediate medical attention.
- **Spills:** For small spills, carefully sweep up the material and place it in a sealed container for disposal. Avoid creating dust. For large spills, evacuate the area and contact emergency services.

Personal Protective Equipment (PPE)

- **Eye/Face Protection:** Wear chemical safety goggles or a face shield.
- **Skin Protection:** Wear impervious gloves (e.g., nitrile rubber), a lab coat, and other protective clothing as necessary to prevent skin contact.
- **Respiratory Protection:** If dust is generated, use a NIOSH-approved respirator with a particulate filter.

Disposal Considerations

Dispose of **Ammonium rhodanilate** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow it to enter drains or waterways.

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